

An In-depth Technical Guide to 5-Benzoylisoquinoline: Synthesis, Structure, and Potential Applications

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Compound of Interest

Compound Name: 5-Benzoylisoquinoline

CAS No.: 1270739-12-2

Cat. No.: B1526971

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This guide provides a comprehensive technical overview of **5-benzoylisoquinoline**, a unique derivative of the isoquinoline scaffold. While specific experimental data for **5-benzoylisoquinoline** is not widely available in the public domain, this document extrapolates from established principles of isoquinoline chemistry to offer a robust theoretical framework for its synthesis, characterization, and potential utility in research and drug discovery. This guide is intended for an audience of researchers, scientists, and professionals in drug development who possess a foundational understanding of organic chemistry.

Introduction to the Isoquinoline Scaffold

Isoquinoline is a heterocyclic aromatic organic compound, structurally an isomer of quinoline. It consists of a benzene ring fused to a pyridine ring. The isoquinoline framework is a pivotal structural motif found in a vast array of natural products, particularly in the benzyloisoquinoline alkaloids (BIAs). These alkaloids, derived from the amino acid tyrosine, exhibit a wide spectrum of pharmacological activities, including analgesic, antimicrobial, and antineoplastic properties.

The diverse biological activities of isoquinoline derivatives have established them as "privileged scaffolds" in medicinal chemistry, making them attractive targets for synthetic chemists.

5-Benzoylisoquinoline: Molecular Structure and Identification

Molecular Formula: $C_{16}H_{11}NO$ Molecular Weight: 233.27 g/mol Systematic Name: (Isoquinolin-5-yl)(phenyl)methanone

While a specific CAS number for **5-benzoylisoquinoline** is not readily found in major chemical databases, CAS numbers for other isomers have been registered, including:

- Isoquinolin-1-yl(phenyl)methanone: 16576-23-1
- Isoquinolin-2(1H)-yl(phenyl)methanone: 50624-29-8
- Isoquinolin-3-yl(phenyl)methanone: 83629-95-2
- Isoquinolin-4-yl(phenyl)methanone: 20335-71-1

The molecular structure of **5-benzoylisoquinoline** features a benzoyl group attached to the C5 position of the isoquinoline ring system.

Synthetic Strategies for 5-Benzoylisoquinoline

The synthesis of **5-benzoylisoquinoline** presents a regioselectivity challenge inherent to the isoquinoline ring system. Electrophilic aromatic substitution reactions on isoquinoline preferentially occur on the more electron-rich benzene ring (the carbocycle) at the C5 and C8 positions. This is due to the greater stability of the Wheland intermediates formed during electrophilic attack at these positions.

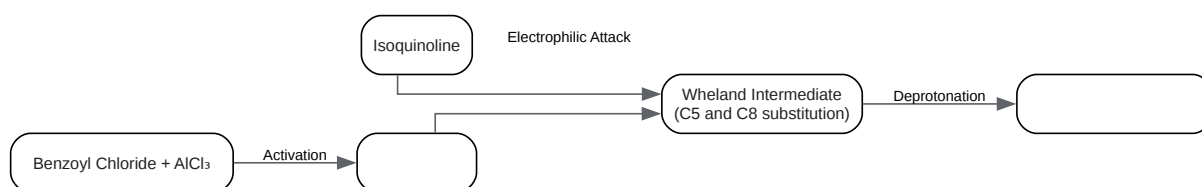
Friedel-Crafts Acylation: A Primary Synthetic Route

The most direct approach to introduce a benzoyl group onto the isoquinoline ring is through a Friedel-Crafts acylation reaction. This reaction involves the treatment of isoquinoline with benzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride ($AlCl_3$).

Reaction Causality: The Lewis acid coordinates to the carbonyl oxygen of benzoyl chloride, generating a highly electrophilic acylium ion. This acylium ion is then attacked by the electron-rich isoquinoline ring. The regioselectivity of this reaction is dictated by the electronic properties of the isoquinoline nucleus, favoring substitution at the C5 and C8 positions.

Experimental Protocol: A Proposed Method for Friedel-Crafts Acylation of Isoquinoline

- **Step 1: Catalyst Suspension.** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, suspend anhydrous aluminum chloride (1.2 equivalents) in a dry, inert solvent such as dichloromethane or nitrobenzene.
- **Step 2: Acylating Agent Addition.** Slowly add benzoyl chloride (1.1 equivalents) to the stirred suspension at 0°C.
- **Step 3: Isoquinoline Addition.** Dissolve isoquinoline (1.0 equivalent) in the same dry solvent and add it dropwise to the reaction mixture at 0°C.
- **Step 4: Reaction Progression.** Allow the reaction mixture to warm to room temperature and then heat to reflux. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Step 5: Work-up.** Upon completion, cool the reaction mixture to 0°C and quench by the slow addition of ice-cold water, followed by dilute hydrochloric acid.
- **Step 6: Extraction and Purification.** Separate the organic layer, and extract the aqueous layer with the organic solvent. Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The resulting crude product will likely be a mixture of **5-benzoylisoquinoline** and 8-benzoylisoquinoline, which can be separated by column chromatography.



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Caption: Proposed Friedel-Crafts acylation of isoquinoline.

Physicochemical Properties and Characterization

The successful synthesis of **5-benzoylisoquinoline** would require rigorous characterization to confirm its structure and purity.

Spectroscopic Data (Predicted)

Technique	Expected Observations
¹ H NMR	A complex aromatic region with distinct signals for the protons on both the isoquinoline and benzoyl rings. The chemical shifts of the isoquinoline protons would be influenced by the electron-withdrawing nature of the benzoyl group.
¹³ C NMR	Resonances for all 16 carbon atoms, including a characteristic downfield signal for the carbonyl carbon. The chemical shifts of the isoquinoline carbons would provide further evidence of the substitution pattern.
IR Spectroscopy	A strong absorption band in the region of 1650-1670 cm ⁻¹ corresponding to the carbonyl (C=O) stretching vibration.
Mass Spectrometry	A molecular ion peak corresponding to the exact mass of C ₁₆ H ₁₁ NO.

Detailed 2D NMR techniques, such as COSY and HMQC/HSQC, would be invaluable in definitively assigning the proton and carbon signals and confirming the C5 substitution.

Potential Applications in Drug Development

The isoquinoline nucleus is a cornerstone in the development of therapeutic agents. Substituted isoquinolines have demonstrated a broad range of biological activities, including

cytotoxic properties against various cancer cell lines. The introduction of a benzoyl group at the C5 position could modulate the electronic and steric properties of the isoquinoline scaffold, potentially leading to novel pharmacological profiles.

Potential areas of investigation for **5-benzoylisoquinoline** include:

- **Anticancer Activity:** Many isoquinoline derivatives exert their cytotoxic effects by interacting with DNA or inhibiting enzymes like topoisomerase.
- **Enzyme Inhibition:** The benzoyl moiety could serve as a pharmacophore for interaction with various enzyme active sites.
- **Antimicrobial Properties:** The planar aromatic system of isoquinoline is a common feature in antimicrobial agents.

Conclusion

While **5-benzoylisoquinoline** remains a compound with limited reported data, this guide provides a scientifically grounded framework for its synthesis, characterization, and potential exploration in medicinal chemistry. The strategic application of electrophilic substitution reactions, coupled with modern analytical techniques, should enable the successful preparation and validation of this novel isoquinoline derivative. Further research into its biological activities could unveil new therapeutic opportunities, underscoring the enduring importance of the isoquinoline scaffold in drug discovery.

References

- Werra W., Heber D., Holzgrabe U. ^1H and ^{13}C NMR studies of substituted isoquinolinium derivatives in different solvents. *Magnetic Resonance in Chemistry*.
- BenchChem. Application Notes and Protocols: Friedel-Crafts Acylation Utilizing Isoquinoline-6-carbonyl Chloride. BenchChem.
- Nelson, J. T., & Davis, R. (1991). ^1H and ^{13}C NMR spectra of fifteen substituted isoquinolines. *Magnetic Resonance in Chemistry*, 29(5), 513–517.
- Regioselectivity in isoquinoline alkaloid synthesis.
- Facile construction of pyrrolo[1,2-b]isoquinolin-10(5H)-ones via a redox-amination–aromatization–Friedel–Crafts acylation cascade reaction and discovery of novel topoisomerase inhibitors.
- Benzylisoquinoline alkaloids – Knowledge and References. Taylor & Francis.

- He, S. M., Liang, Y. L., Cong, K., Chen, G., Zhao, X., Zhao, Q. M., Zhang, J. J., Wang, X., Dong, Y., Yang, J. L., Zhang, G. H., Qian, Z. L., Fan, W., & Yang, S.
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